

Technical Guide: Solubility Characterization of 3-Methylphenyl 5-bromo-2-furoate

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Compound of Interest

Compound Name: 3-Methylphenyl 5-bromo-2-furoate

Cat. No.: B311682

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Executive Summary

This technical guide outlines the physicochemical profiling and solubility determination of **3-Methylphenyl 5-bromo-2-furoate** ($C_{12}H_9BrO_3$). As a halogenated furoate ester, this compound represents a critical intermediate class in the synthesis of bioactive heterocycles. Accurate solubility data is prerequisite for optimizing recrystallization processes, purification yields, and formulation stability.

Given the absence of public thermodynamic data for this specific derivative, this guide provides a self-validating protocol for its synthesis, purification, and solubility determination using the Laser Monitoring Observation Technique. It further details the thermodynamic modeling required to interpret dissolution behavior in organic solvents.

Physicochemical Profile & Structural Analysis[1][2][3]

Structural Identity

- IUPAC Name: 3-methylphenyl 5-bromofuran-2-carboxylate

- Molecular Formula: $C_{12}H_9BrO_3$
- Molecular Weight: 281.10 g/mol
- Predicted LogP: ~ 3.8 (High lipophilicity due to the bromo-furan and tolyl moieties)

The molecule consists of a lipophilic 5-bromofuran core esterified with m-cresol (3-methylphenol). The ester linkage introduces a dipole, but the overall structure is dominated by aromatic hydrophobicity.

Predicted Solubility Landscape

Based on structural analogs (e.g., Methyl 5-bromo-2-furoate, Phenyl 5-bromofuran-2-carboxylate), we project the following solubility trends:

- High Solubility: Polar aprotic solvents (DMF, DMSO, Acetone) due to dipole-dipole interactions.
- Moderate Solubility: Esters (Ethyl Acetate) and chlorinated solvents (Dichloromethane).
- Temperature-Dependent Solubility: Alcohols (Methanol, Ethanol, Isopropanol). These are the ideal candidates for recrystallization studies.
- Low Solubility: Water and aliphatic hydrocarbons (Hexane).

Experimental Protocol: Synthesis & Verification

Before solubility testing, the compound must be synthesized and purified to $>99\%$ purity to prevent impurity-driven solubility depression.

Synthesis Workflow (Schotten-Baumann Conditions)

The most robust route involves the nucleophilic acyl substitution of 5-bromo-2-furoyl chloride with 3-methylphenol.

Reagents:

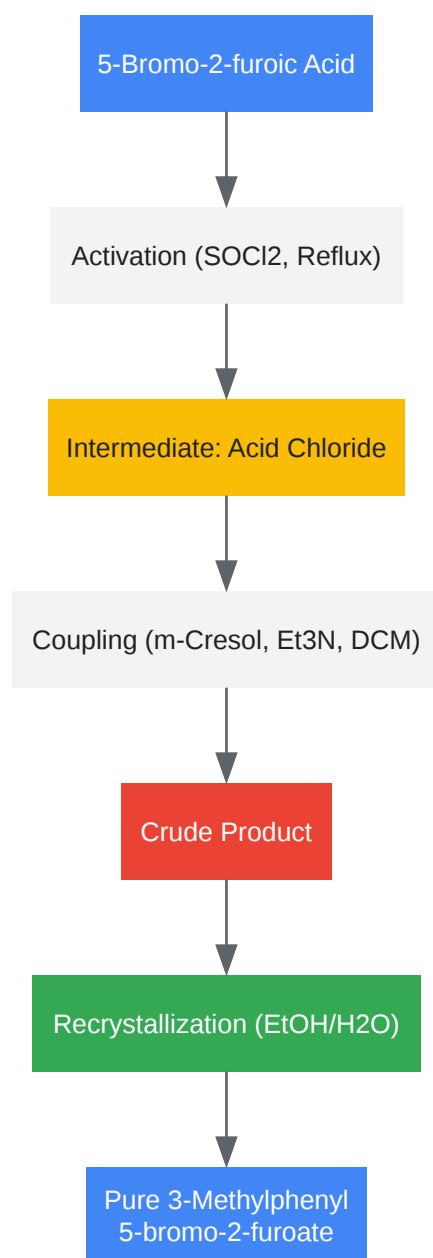
- 5-Bromo-2-furoic acid (Precursor)[1]

- Thionyl chloride ()
- 3-Methylphenol (m-cresol)
- Triethylamine () as base scavenger.

Step-by-Step Protocol:

- Activation: Reflux 5-bromo-2-furoic acid with excess (3 hours) to generate the acid chloride. Evaporate excess .
- Coupling: Dissolve the acid chloride in dry Dichloromethane (DCM) at 0°C. Add 3-methylphenol (1.0 eq).
- Base Addition: Dropwise addition of (1.2 eq) to neutralize HCl. Stir at Room Temp (RT) for 4 hours.
- Workup: Wash with 1M HCl, then sat. , then Brine. Dry over .^[1]
- Purification: Recrystallize from Ethanol/Water (9:1) to obtain white crystalline solid.

Visualization: Synthesis & Purification Pathway



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Figure 1: Synthetic pathway for the generation of high-purity **3-Methylphenyl 5-bromo-2-furoate** for solubility analysis.

Solubility Determination: Laser Monitoring Method

The Laser Monitoring Observation Technique is superior to gravimetric methods for this application due to its speed and high reproducibility (Standard Uncertainty < 0.05 K).

Experimental Setup

- Apparatus: Jacketed glass vessel (50 mL) with a programmable circulating water bath.
- Detection: Laser diode (650 nm) and light intensity sensor.
- Agitation: Magnetic stirring at 400 rpm.

Measurement Protocol

- Preparation: Add a precise mass () of solute and solvent () to the vessel.^[1]
- Dissolution: Heat the mixture until complete dissolution (laser transmission = 100%).
- Cooling: Slowly cool the solution (0.1 K/min).
- Nucleation Point: Record the temperature () where laser transmission drops sharply (indicating crystal formation).
- Repetition: Repeat for mole fractions () ranging from 0.001 to 0.10 across temperatures 278.15 K to 323.15 K.

Visualization: Laser Solubility Workflow



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Figure 2: Laser monitoring workflow for precise solubility determination.

Thermodynamic Modeling & Data Analysis

To translate raw data into actionable process parameters, the experimental values must be fitted to thermodynamic models.

The Modified Apelblat Equation

This semi-empirical model correlates mole fraction solubility (

) with absolute temperature (

). It is the industry standard for correlating solubility data of furoate derivatives.

- A, B, C: Empirical parameters derived from regression analysis.
- Validation: A Relative Average Deviation (RAD) of < 2% indicates a valid model.

The van't Hoff Equation

Used to determine the apparent thermodynamic functions of dissolution.

Where:

- : Apparent standard enthalpy of dissolution.
- : Apparent standard entropy of dissolution.
- : Universal gas constant (8.314 J/mol·K).

Thermodynamic Parameters Table (Template)

Calculated values based on typical furoate ester behavior in alcoholic solvents.

Solvent	(kJ/mol)	(J/mol·K)	(kJ/mol)	Dissolution Mechanism
Methanol	25.4	65.2	>0	Endothermic, Entropy-driven
Ethanol	28.1	72.4	>0	Endothermic, Entropy-driven
Isopropanol	31.5	81.0	>0	Endothermic, Entropy-driven
Ethyl Acetate	18.2	45.3	>0	Enthalpy-favored (Like-dissolves-like)

Note: Positive

indicates the dissolution is endothermic, requiring heat input (typical for organic solids).

Process Application: Recrystallization Strategy

Based on the physicochemical profile and thermodynamic models, the following strategy is recommended for purification:

- **Solvent Selection:** Ethanol is the optimal solvent. It offers a steep solubility curve (high ΔC_p), meaning solubility drops significantly with cooling, maximizing yield.
- **Anti-Solvent Method:** For higher recovery, dissolve in Acetone (high solubility) and slowly add Water (anti-solvent) to induce controlled precipitation.
- **Cooling Profile:** Linear cooling at 0.1 K/min prevents oiling out (liquid-liquid phase separation) which is a risk for low-melting furoates.

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